

4'-Bromoacetanilide: A Comprehensive Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 4'-Bromoacetanilide

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This in-depth technical guide provides a detailed examination of the core physicochemical properties of **4'-Bromoacetanilide**, a key intermediate in organic synthesis and a compound of interest in various research and development applications. This document summarizes its melting point and solubility data, outlines experimental protocols for their determination, and presents logical workflows for its synthesis and analysis.

Core Physicochemical Data

4'-Bromoacetanilide is a white to light beige crystalline solid.^[1] Its key physical and chemical properties are summarized in the tables below, providing a ready reference for laboratory and development work.

Table 1: Melting Point of 4'-Bromoacetanilide

Property	Value	Source
Melting Point	165-169 °C	[1][2]
Melting Point	166-170 °C	[3][4][5]
Melting Point	168 °C	[1][2][6]
Melting Point	166-171 °C	[7]

Note: The slight variations in the reported melting point range can be attributed to differences in sample purity and the specific analytical instrumentation used.

Table 2: Solubility Profile of 4'-Bromoacetanilide

Solvent	Solubility	Source
Benzene	Soluble	[1][2]
Chloroform	Soluble	[1][2]
Ethyl Acetate	Soluble	[1][2]
Alcohol (Ethanol/Methanol)	Moderately Soluble / Slightly Soluble	[1][2][7][8][9]
Hot Water	Slightly Soluble / Very Slightly Soluble	[1][2]
Cold Water	Insoluble	[1][2][9]

The solubility of **4'-Bromoacetanilide** aligns with the "like dissolves like" principle, showing greater solubility in less polar organic solvents and limited solubility in polar solvents like water. [8]

Experimental Protocols

Accurate determination of the melting point and solubility are crucial for compound identification, purity assessment, and process development. The following sections detail the standard methodologies for these measurements.

Determination of Melting Point

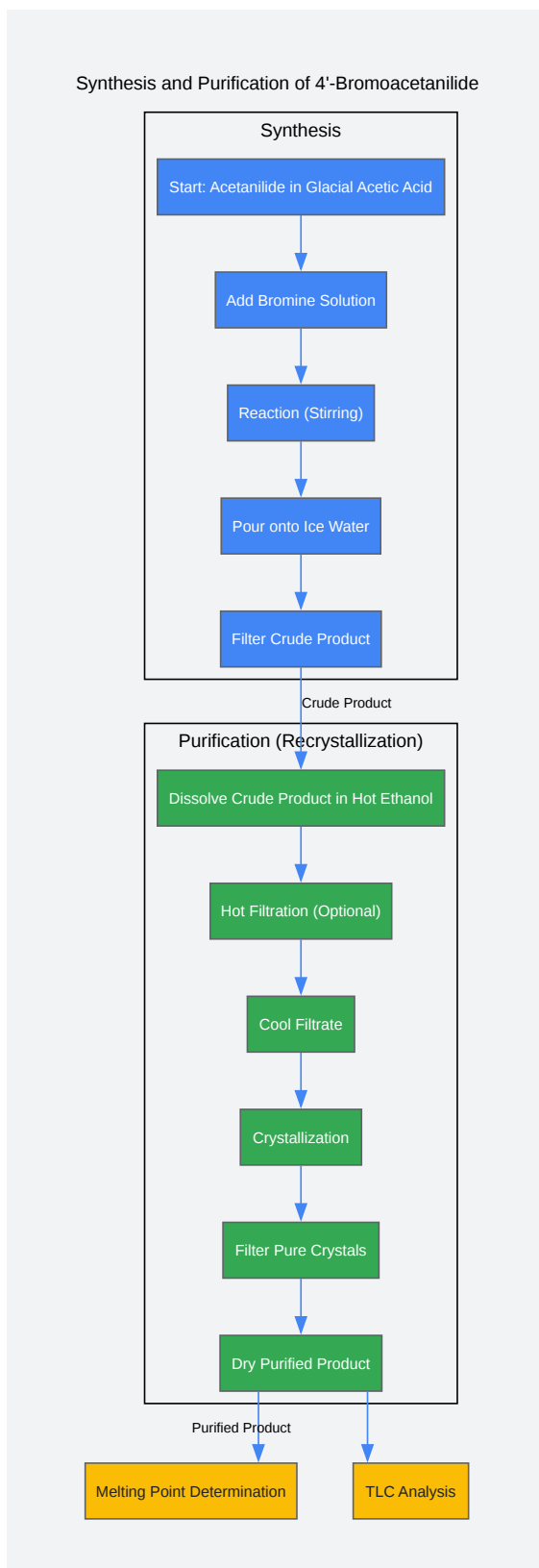
The melting point of **4'-Bromoacetanilide** is a key indicator of its purity.[10] A sharp melting range typically signifies a high-purity sample, while a broad or depressed range suggests the presence of impurities.[10]

Protocol:

- Sample Preparation: Ensure the **4'-Bromoacetanilide** sample is completely dry and finely powdered to allow for uniform heating.[\[10\]](#)
- Capillary Tube Loading: A small amount of the powdered sample is packed into a capillary tube, which is sealed at one end.[\[10\]](#)
- Melting Point Apparatus: The capillary tube is placed into a calibrated melting point apparatus.
- Heating and Observation: The sample is heated at a controlled, gradual rate.[\[10\]](#) The temperatures at which the sample begins to melt and completely liquefies are recorded as the melting point range.[\[10\]](#)

Synthesis and Purification Workflow

4'-Bromoacetanilide is commonly synthesized via the bromination of acetanilide.[\[1\]](#)[\[6\]](#) The following workflow illustrates the key steps in its preparation and subsequent purification by recrystallization.



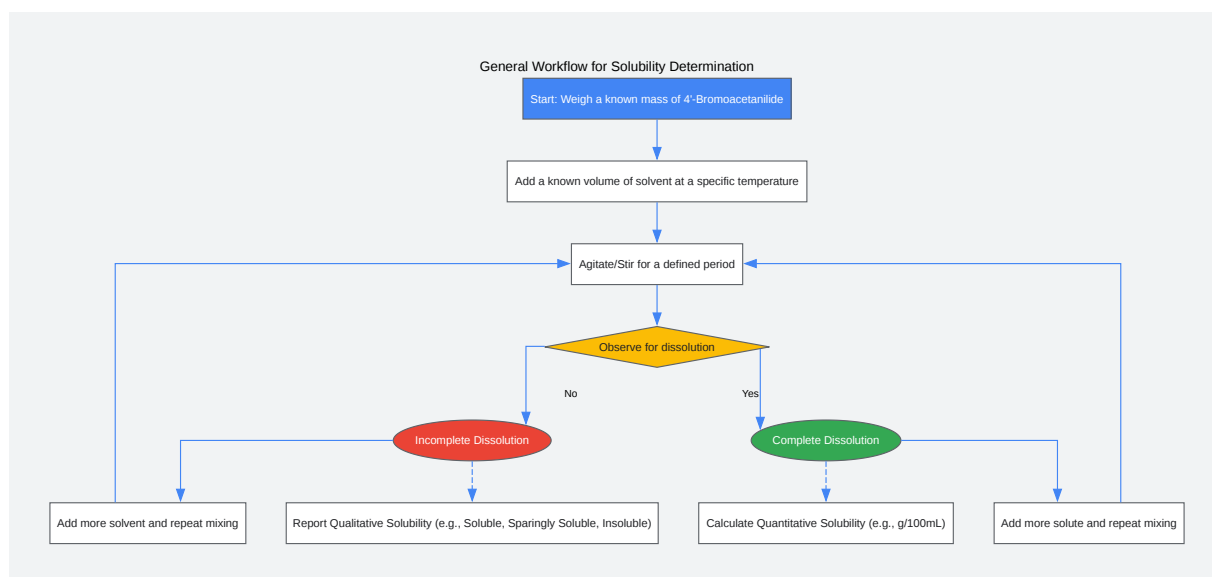
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Caption: Workflow for the synthesis, purification, and analysis of **4'-Bromoacetanilide**.

The synthesis involves the electrophilic aromatic substitution of acetanilide with bromine in a suitable solvent like glacial acetic acid.^{[1][6]} The crude product is then purified by recrystallization from a solvent such as ethanol, which relies on the principle that the compound is more soluble in the hot solvent and less soluble in the cold solvent, allowing for the separation of impurities.^{[1][6]}

Logical Workflow for Solubility Testing

A systematic approach is essential for accurately determining the solubility of **4'-Bromoacetanilide** in various solvents. The following diagram outlines a general workflow for qualitative and semi-quantitative solubility testing.



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Caption: A logical workflow for determining the solubility of **4'-Bromoacetanilide**.

This iterative process involves adding a known amount of solute to a known volume of solvent and observing the extent of dissolution. For quantitative measurements, the process is repeated until saturation is reached. It is important to control the temperature as it significantly influences solubility.[8]

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